

Personal protective equipment for handling BrBzGCp2

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Compound of Interest

Compound Name: BrBzGCp2

Cat. No.: B1678565

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Essential Safety and Handling Guide for BrBzGCp2

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This guide provides critical safety and logistical information for the handling, use, and disposal of **BrBzGCp2** (S-p-Bromobenzylglutathione cyclopentyl diester), a Glyoxalase 1 (GLO1) inhibitor. Adherence to these procedures is essential to ensure a safe laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

According to its Safety Data Sheet (SDS), **BrBzGCp2** is not classified as a hazardous substance or mixture.^[1] However, it is frequently dissolved in Dimethyl Sulfoxide (DMSO), a combustible liquid that can cause skin and eye irritation.^{[2][3]} A primary hazard associated with DMSO is its ability to be readily absorbed through the skin, potentially transporting dissolved chemicals into the body.^{[2][3]} Therefore, a comprehensive PPE strategy is mandatory.

Minimum PPE Requirements:

PPE Category	Specification	Rationale
Hand Protection	Nitrile gloves	To prevent incidental skin contact with BrBzGCp2 and DMSO.[4]
Eye Protection	Safety glasses with side shields or chemical splash goggles	To protect eyes from potential splashes of chemical solutions. [5][6]
Body Protection	Laboratory coat	To protect skin and clothing from accidental spills.
Respiratory Protection	Not generally required for small quantities	To be used if there is a risk of generating aerosols or dusts, or if working outside of a fume hood.

Handling and Storage Protocols

Proper handling and storage are critical to maintain the integrity of **BrBzGCp2** and ensure the safety of laboratory personnel.

Receiving and Inspection:

- Upon receipt, visually inspect the container for any signs of damage or leakage.
- Verify that the product name and CAS number (166038-00-2) on the label match the order.

Storage:

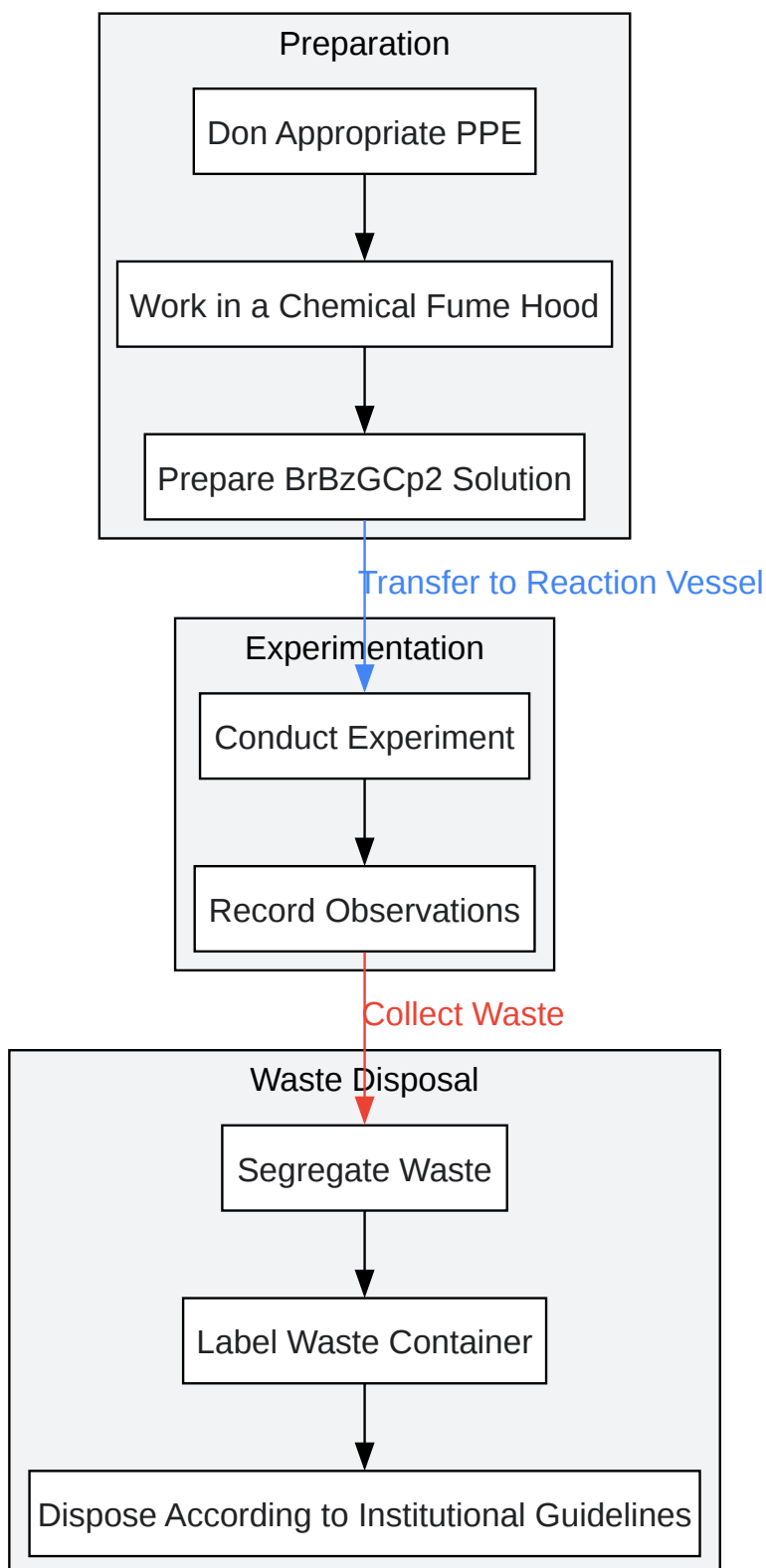
- Solid **BrBzGCp2**: Store in a tightly sealed container in a cool, dry, and well-ventilated area. [1]
- **BrBzGCp2** in Solution (e.g., in DMSO):
 - For long-term storage (up to 6 months), store at -80°C under a nitrogen atmosphere.[4]
 - For short-term storage (up to 1 month), store at -20°C under a nitrogen atmosphere.[4]

Preparation of Solutions:

- All handling of solid **BrBzGCp2** and preparation of solutions should be conducted in a chemical fume hood to minimize inhalation exposure.
- When dissolving **BrBzGCp2** in DMSO, be aware of the potential for skin absorption of the solvent and the dissolved compound.

Experimental Workflow and Disposal

The following diagram outlines the standard operating procedure for working with **BrBzGCp2**, from preparation to disposal.



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